

# Navigating the Safety Profile of 3-(Methylsulfonyl)benzoic Acid: A Technical Guide

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## Compound of Interest

Compound Name: 3-(Methylsulfonyl)benzoic acid

Cat. No.: B181073

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the material safety data for **3-(Methylsulfonyl)benzoic acid**, a key intermediate in various chemical syntheses. This document is intended to serve as a vital resource for researchers, scientists, and professionals in drug development by consolidating available safety data, outlining relevant experimental methodologies, and illustrating key safety assessment workflows.

## Chemical Identification and Physical Properties

**3-(Methylsulfonyl)benzoic acid** is a solid organic compound. A summary of its key identifiers and physical properties is provided below.

Property	Value	Reference
Chemical Name	3-(Methylsulfonyl)benzoic acid	
Synonyms	3-Methanesulfonyl-benzoic acid, m-Methylsulfonylbenzoic acid	[1]
CAS Number	5345-27-7	[2]
Molecular Formula	C <sub>8</sub> H <sub>8</sub> O <sub>4</sub> S	[2]
Molecular Weight	200.21 g/mol	[1]
Appearance	White to very slightly yellow powder	[1]
Melting Point	230-238 °C	[1]
Boiling Point	230-238 °C (Decomposes)	[1]
Density	1.4787 g/cm <sup>3</sup> (rough estimate)	[1]
pKa	3.52 (at 25°C)	[1]
Solubility	No data available	

## Hazard Identification and Classification

**3-(Methylsulfonyl)benzoic acid** is classified as a hazardous substance. The primary hazard is its potential to cause serious eye damage. It may also cause skin and respiratory irritation.

## GHS Classification

The Globally Harmonized System of Classification and Labelling of Chemicals (GHS) provides a standardized framework for communicating hazard information.

Hazard Class	Category	Hazard Statement
Serious Eye Damage/Eye Irritation	Category 1	H318: Causes serious eye damage
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	Category 2A	H319: Causes serious eye irritation
Specific Target Organ Toxicity - Single Exposure	Category 3	H335: May cause respiratory irritation

Source: Aggregated GHS information from multiple suppliers.[\[1\]](#)[\[3\]](#)

## Hazard Pictograms and Signal Word

- Pictogram: Corrosion (GHS05)
- Signal Word: Danger[\[2\]](#)

## Precautionary Statements

A summary of key precautionary statements is provided below.

Type	Code	Statement
Prevention	P261	Avoid breathing dust/fume/gas/mist/vapours/spray.
P280	Wear protective gloves/protective clothing/eye protection/face protection.[2]	
Response	P304+P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing.
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[2]	
P310	Immediately call a POISON CENTER/doctor.[2]	
Storage	P405	Store locked up.

## Toxicological Data

Specific quantitative toxicological data for **3-(Methylsulfonyl)benzoic acid** is limited in publicly available literature. Many safety data sheets indicate "no data available" for acute toxicity endpoints.

Endpoint	Route	Species	Value	Reference
Acute Oral Toxicity (LD50)	Oral	-	No data available	
Acute Dermal Toxicity (LD50)	Dermal	-	No data available	
Acute Inhalation Toxicity (LC50)	Inhalation	-	No data available	
Skin Irritation	Dermal	-	Causes skin irritation	[1]
Eye Irritation	Ocular	-	Causes serious eye damage	[2]
Respiratory Irritation	Inhalation	-	May cause respiratory irritation	[1]
Sensitization	-	-	A related compound, 3-(bromomethyl)-2-chloro-4-(methylsulfonyl)-benzoic acid, has been identified as a respiratory sensitizer, suggesting a potential for sensitization with this class of compounds.	

## Experimental Protocols

Detailed experimental protocols for toxicological studies on **3-(Methylsulfonyl)benzoic acid** are not publicly available. However, standardized methodologies, such as those outlined by the

Organisation for Economic Co-operation and Development (OECD), are typically followed for regulatory safety testing.

## Skin Irritation Testing (based on OECD Guideline 404 & 439)

The potential for a substance to cause skin irritation is assessed through in vivo or in vitro methods.

- In Vivo (OECD 404): A single dose of the test substance is applied to the skin of an experimental animal (typically a rabbit). The site is observed for signs of erythema (redness) and edema (swelling) at specified intervals.
- In Vitro (OECD 439): Reconstructed human epidermis (RhE) models are used. The test substance is applied to the tissue surface, and cell viability is measured to determine the level of irritation.<sup>[4]</sup>

## Eye Irritation Testing (based on OECD Guideline 405)

The potential for a substance to cause eye irritation or damage is evaluated, with a strong emphasis on avoiding animal testing where possible.

- Weight-of-the-Evidence Analysis: Before any in vivo testing, all existing relevant data is analyzed.
- In Vitro/Ex Vivo Methods: Validated in vitro or ex vivo tests are performed to predict eye corrosion or irritation.
- In Vivo (OECD 405): If necessary, a single dose of the test substance is applied to the eye of an experimental animal (typically a rabbit). The eye is observed for effects on the cornea, iris, and conjunctiva at specified intervals.

## First Aid Measures

In the event of exposure to **3-(Methylsulfonyl)benzoic acid**, the following first aid measures should be taken:

Exposure Route	First Aid Measures
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Consult a physician.
Skin Contact	Take off contaminated clothing immediately. Wash off with soap and plenty of water. Consult a physician.
Eye Contact	Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician. <a href="#">[2]</a>
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.

## Handling and Storage

Proper handling and storage procedures are crucial to minimize the risk of exposure.

- Handling: Avoid contact with skin and eyes. Avoid formation of dust and aerosols. Provide appropriate exhaust ventilation at places where dust is formed.
- Storage: Keep container tightly closed in a dry and well-ventilated place. Store in a cool, dry place.

## Ecotoxicological Information

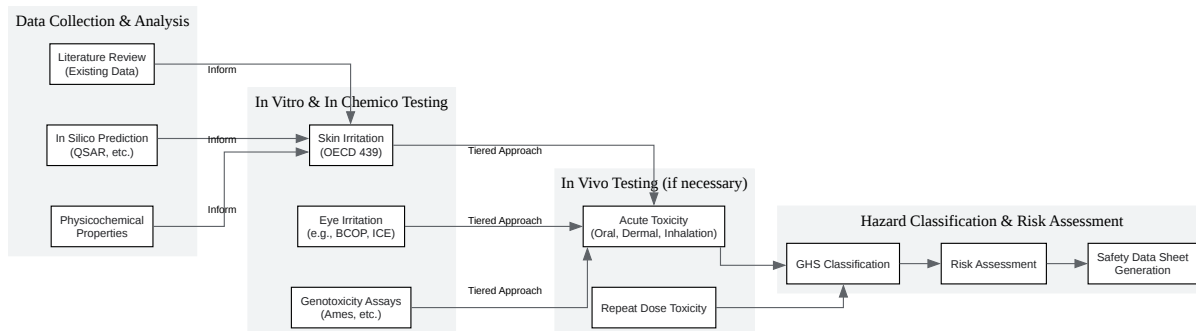
Specific ecotoxicological data for **3-(Methylsulfonyl)benzoic acid** is largely unavailable.

Endpoint	Result	Reference
Aquatic Toxicity	May cause long-lasting harmful effects to aquatic life. However, one source states that 0% of the mixture consists of component(s) of unknown hazards to the aquatic environment.	[4]
Persistence and Degradability	No data available. Benzoic acid and its derivatives are generally considered to be biodegradable.	[4]
Bioaccumulation	No data available.	[4]
Mobility in Soil	No data available.	[4]

## Signaling Pathways and Experimental Workflows

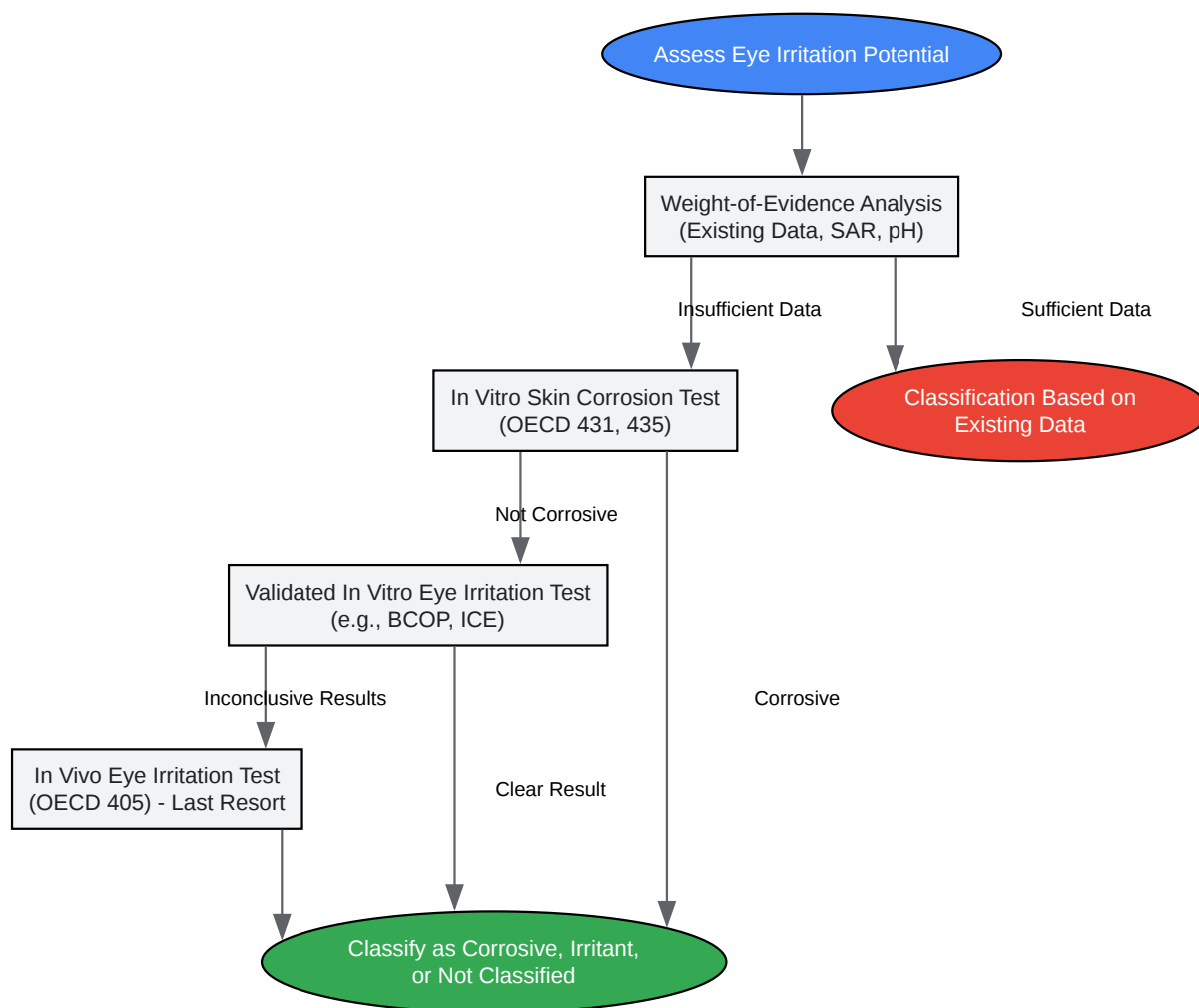
Currently, there is no publicly available information on the specific signaling pathways affected by **3-(Methylsulfonyl)benzoic acid**. The primary concern is its corrosive and irritant nature. The following diagrams illustrate the general workflow for assessing the safety of a chemical substance.





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Caption: General workflow for chemical hazard identification and risk assessment.



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Caption: Tiered testing strategy for assessing eye irritation potential.

## Disclaimer

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## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)